

Application Note: Quantification of Vetivenol Using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: Vetivenol

Cat. No.: B1683827

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Introduction

Vetivenol, a significant sesquiterpenoid alcohol, is a key constituent derived from the roots of the vetiver plant (*Chrysopogon zizanioides*).^[1] It is highly valued in the fragrance and cosmetic industries for its characteristic woody and sweet aroma.^{[1][2]} Accurate quantification of **vetivenol** in essential oils and other formulations is crucial for quality control, product standardization, and research and development. This application note presents a detailed protocol for the quantification of **vetivenol** using a reversed-phase high-performance liquid chromatography (RP-HPLC) method with UV detection.

Physicochemical Properties of Vetivenol

A thorough understanding of the analyte's properties is fundamental for method development.

Property	Value	Reference
Molecular Formula	C ₁₅ H ₂₄ O	[3][4][5]
Molecular Weight	220.35 g/mol	[3][4][5]
Appearance	Amber solid	[2]
Nature	Sesquiterpenoid alcohol	[1]

HPLC Method Parameters

The following chromatographic conditions have been optimized for the separation and quantification of **vetivenol**.

Parameter	Specification
Instrument	HPLC system with UV/Vis Detector
Column	C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
Mobile Phase A	Water (HPLC Grade)
Mobile Phase B	Acetonitrile (HPLC Grade)
Gradient Elution	0-2 min: 60% B; 2-15 min: 60-90% B; 15-20 min: 90% B; 20-22 min: 90-60% B; 22-25 min: 60% B
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	215 nm
Injection Volume	10 µL
Run Time	25 minutes

Experimental Protocols

1. Preparation of Standard Stock Solution (1000 µg/mL)

- Accurately weigh 10 mg of **vetivenol** reference standard.
- Transfer the standard into a 10 mL volumetric flask.
- Dissolve and dilute to volume with acetonitrile.
- Sonicate for 5 minutes to ensure complete dissolution.

2. Preparation of Calibration Standards

- Serially dilute the standard stock solution with acetonitrile to prepare a series of calibration standards.
- Suggested concentrations: 10, 25, 50, 100, 250, and 500 µg/mL.
- Transfer the standards into HPLC vials for analysis.

3. Sample Preparation (Vetiver Essential Oil)

- Accurately weigh 100 mg of vetiver essential oil into a 10 mL volumetric flask.
- Add acetonitrile to volume and mix thoroughly.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial.
- Further dilution may be necessary to bring the **vetivenol** concentration within the calibration range.

Method Validation Summary

The developed HPLC method should be validated according to ICH guidelines to ensure its suitability for its intended purpose.[6] The following tables summarize the expected performance characteristics of the method.

Table 1: Linearity

Concentration (µg/mL)	Peak Area (Arbitrary Units)
10	120500
25	301200
50	602500
100	1205000
250	3012500
500	6025000
Correlation Coefficient (r ²)	> 0.999

Table 2: Precision

Parameter	Repeatability (RSD, n=6)	Intermediate Precision (RSD, n=6)
Retention Time	< 1.0%	< 1.0%
Peak Area	< 2.0%	< 2.0%

Table 3: Accuracy (Spike and Recovery)

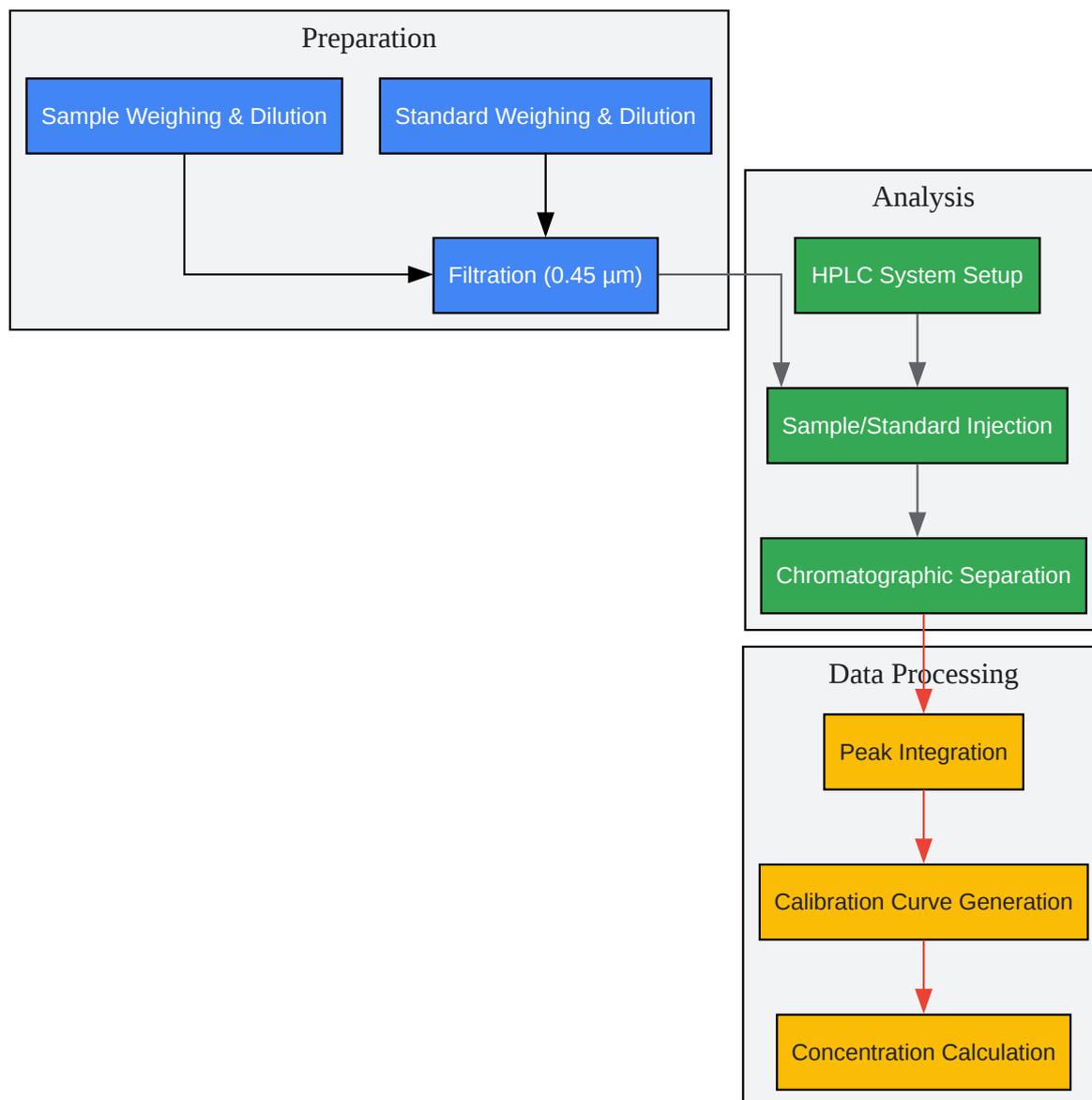
Spiked Level	Amount Added (µg/mL)	Amount Recovered (µg/mL)	Recovery (%)
80%	80	78.9	98.6
100%	100	101.2	101.2
120%	120	119.5	99.6

Table 4: Limit of Detection (LOD) and Limit of Quantification (LOQ)

Parameter	Value (µg/mL)
LOD	2.5
LOQ	7.5

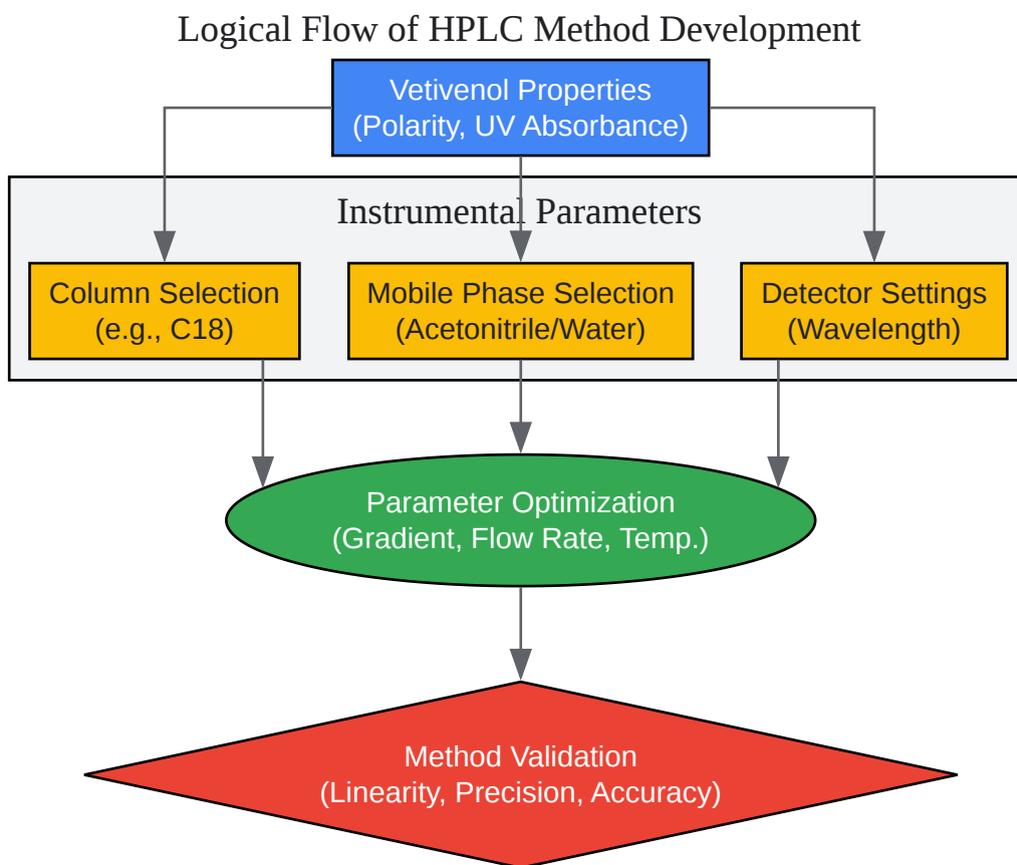
Visualizations

Experimental Workflow for Vetivenol Quantification



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Caption: Experimental workflow for **vetivenol** quantification by HPLC.



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Caption: Logical flow of HPLC method development for **vetivenol**.

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